

# 3-Bromopyridine-2-thiol safety data sheet and handling precautions

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## Compound of Interest

Compound Name: **3-Bromopyridine-2-thiol**

Cat. No.: **B151201**

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## An In-depth Technical Guide to the Safe Handling of **3-Bromopyridine-2-thiol**

This guide provides comprehensive safety data and handling precautions for **3-Bromopyridine-2-thiol**, intended for researchers, scientists, and professionals in drug development. The information is compiled from available Safety Data Sheets (SDS) and chemical supplier information.

## Chemical Identification and Physical Properties

**3-Bromopyridine-2-thiol**, with CAS number 65938-86-5, is a solid, off-white to light yellow substance. It is also known by synonyms such as 3-Bromo-2-pyridinethiol and 3-Bromopyridine-2(1H)-thione.

Table 1: Physical and Chemical Properties of **3-Bromopyridine-2-thiol**

Property	Value	Reference
CAS Number	65938-86-5	N/A
Molecular Formula	C5H4BrNS	N/A
Molecular Weight	190.06 g/mol	N/A
Appearance	Off-white to light yellow solid	N/A
Melting Point	205-207 °C	N/A
Boiling Point	Not available	N/A
Solubility	Not available	N/A
Density	Not available	N/A

## Hazard Identification and Classification

According to the available Safety Data Sheet, **3-Bromopyridine-2-thiol** is classified as hazardous. The primary known hazard is acute oral toxicity.

Table 2: GHS Hazard Classification for **3-Bromopyridine-2-thiol**

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed

Note: Comprehensive toxicological data, including LD50 (oral, dermal) and LC50 (inhalation) values for **3-Bromopyridine-2-thiol**, are not readily available in the public domain. The hazard classification is based on the limited information from the available SDS.

## Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **3-Bromopyridine-2-thiol**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat, long pants, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

## Safe Handling Practices

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## Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

In case of exposure or spill, follow these emergency protocols.

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## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific Hazards: May emit toxic fumes of carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen bromide under fire conditions.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, sulfur oxides, and hydrogen bromide.

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow product to enter drains.

This technical guide is intended to provide essential safety information. It is not a substitute for a thorough risk assessment and adherence to all institutional and regulatory safety protocols. Always consult the most up-to-date Safety Data Sheet before use.

- To cite this document: BenchChem. [3-Bromopyridine-2-thiol safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b151201#3-bromopyridine-2-thiol-safety-data-sheet-and-handling-precautions>

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